

4-Bromo-3-(trifluoromethoxy)phenol molecular structure and weight

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Compound of Interest

Compound Name:	4-Bromo-3-(trifluoromethoxy)phenol
Cat. No.:	B1287054

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In-Depth Technical Guide: 4-Bromo-3-(trifluoromethoxy)phenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and available data for **4-Bromo-3-(trifluoromethoxy)phenol**, a compound of interest in synthetic and medicinal chemistry.

Core Molecular Information

4-Bromo-3-(trifluoromethoxy)phenol is a halogenated and ether-substituted phenolic compound. Its structure is characterized by a benzene ring substituted with a bromine atom, a trifluoromethoxy group (-OCF₃), and a hydroxyl group (-OH). The specific arrangement of these functional groups dictates its chemical reactivity and potential applications in the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and agrochemicals.

Molecular Structure and Weight

The definitive molecular attributes of **4-Bromo-3-(trifluoromethoxy)phenol** are summarized below.

Property	Value
IUPAC Name	4-Bromo-3-(trifluoromethoxy)phenol
CAS Number	886499-93-0
Molecular Formula	C ₇ H ₄ BrF ₃ O ₂
Molecular Weight	257.00 g/mol
Canonical SMILES	C1=CC(=C(C=C1Br)O)OC(F)(F)F

Physicochemical Data

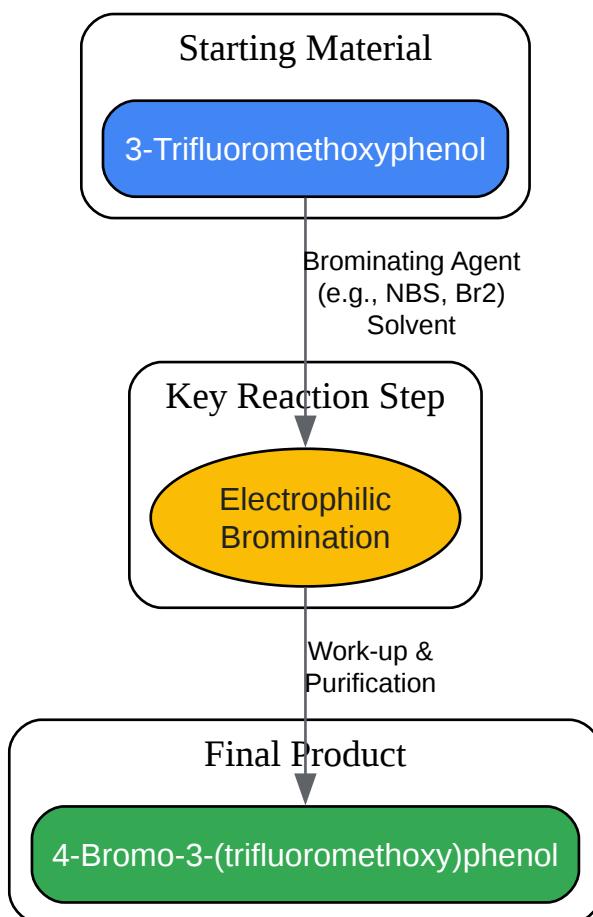
Detailed experimental data for **4-Bromo-3-(trifluoromethoxy)phenol** is not extensively available in public literature. However, data for a structural isomer, 4-Bromo-2-(trifluoromethoxy)phenol (CAS 690264-39-2), provides some indicative properties. It is crucial to note that these values are for an isomeric compound and should be used with caution as a proxy.

Property (for 4-Bromo-2-(trifluoromethoxy)phenol)	Value
Physical State	Solid
Melting Point	51 - 55 °C / 123.8 - 131 °F [1]

Synthesis Pathway

A specific, detailed experimental protocol for the synthesis of **4-Bromo-3-(trifluoromethoxy)phenol** is not readily found in the surveyed scientific literature. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles for the synthesis of substituted phenols. A likely pathway would involve the bromination of a suitable trifluoromethoxy-substituted phenolic precursor.

Below is a generalized workflow illustrating a potential synthetic approach.



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Caption: A potential synthetic pathway for **4-Bromo-3-(trifluoromethoxy)phenol**.

Illustrative Experimental Protocol

The following is a generalized, illustrative protocol for the bromination of a phenol, which has not been specifically validated for **4-Bromo-3-(trifluoromethoxy)phenol**.

- **Dissolution:** Dissolve the starting material, 3-(trifluoromethoxy)phenol, in a suitable inert solvent (e.g., a chlorinated solvent like dichloromethane or a polar aprotic solvent).
- **Cooling:** Cool the solution in an ice bath to control the reaction temperature, as bromination reactions are often exothermic.

- **Addition of Brominating Agent:** Slowly add a brominating agent, such as N-Bromosuccinimide (NBS) or a solution of bromine (Br₂), to the cooled solution with constant stirring. The hydroxyl and trifluoromethoxy groups will direct the electrophilic bromine to specific positions on the aromatic ring.
- **Reaction Monitoring:** Monitor the progress of the reaction using a suitable analytical technique, such as Thin Layer Chromatography (TLC), to determine when the starting material has been consumed.
- **Quenching and Work-up:** Once the reaction is complete, quench any remaining brominating agent with a reducing agent (e.g., sodium thiosulfate solution). The organic product is then typically extracted into an organic solvent, washed with water and brine, and dried over an anhydrous salt (e.g., sodium sulfate).
- **Purification:** The crude product is purified, commonly by column chromatography on silica gel or by recrystallization, to yield the pure **4-Bromo-3-(trifluoromethoxy)phenol**.

Disclaimer: This is a generalized protocol and would require optimization for the specific synthesis of **4-Bromo-3-(trifluoromethoxy)phenol**. Researchers should conduct a thorough literature search for the synthesis of closely related analogues and adhere to all laboratory safety protocols.

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References

- 1. fishersci.ie [fishersci.ie]
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